Application of OmpX in Vaccine Development: Application Notes and Protocols

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Compound of Interest

Compound Name:	*OmpX protein*
CAS No.:	*134632-13-6*
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Introduction

Outer membrane protein X (OmpX) is a small, highly conserved β-barrel protein found in the outer membrane of various Gram-negative bacteria. Its surface exposure and involvement in bacterial pathogenesis make it an attractive target for vaccine development. OmpX can be utilized in several vaccine strategies, including as a subunit vaccine, a component of Outer Membrane Vesicle (OMV) vaccines, and as a carrier for delivering heterologous antigens. This document provides detailed application notes and protocols for researchers interested in leveraging OmpX for vaccine development.

OmpX as a Vaccine Antigen

OmpX can be used as a recombinant protein subunit vaccine or as a component of OMV-based vaccines. Its inherent immunogenicity can elicit both humoral and cellular immune responses.

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Immunogenicity and Efficacy Data (Illustrative Examples from other OMPs)

While specific comprehensive datasets for OmpX are not readily available in the public domain, studies on other outer membrane proteins (OMPs) from various Gram-negative bacteria provide a strong rationale and expected range of immune responses. The following tables summarize representative data from studies on OMP-based vaccines in murine models, which can be used as a benchmark for OmpX vaccine development.

Table 1: Humoral Immune Response to OMP-Based Vaccines in Mice

OMP Antigen	Immunization Dose & Schedule	Adjuvant	Peak Mean IgG Titer	Reference
OmpC-EP (E. coli)	100 µ g/mouse , 2 intraperitoneal injections at a 10-day interval	Freund's Adjuvant	1:3000	[1][2]
OmpF (E. coli)	Not Specified	Freund's Adjuvant	>1:10,000	[3]
OmpK/Omp22 (fused) (A. baumannii)	Not Specified	Not Specified	Not Specified	[4][5]
OMPs (B. bronchiseptica)	25-50 µg/mL	Not Specified	>1:8192	[6]

Table 2: Cellular Immune Response to OMP-Based Vaccines in Mice

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OMP Antigen	Stimulation	Cytokine Profile	Assay	Reference
OmpA & OmpK36 (K. pneumoniae) DNA Vaccine	In vivo	Mixed Th1/Th2 (High IL-12, IL-10; Low IFN-γ)	Cytokine ELISA	[6][7][8]
PhoE (K. pneumoniae)	In vitro (splenocytes)	Mixed Th1/Th2 (High IFN-γ, IL-4)	Cytokine ELISA	[9]

Table 3: Protective Efficacy of OMP-Based Vaccines in Murine Challenge Models

OMP Antigen	Challenge Strain & Dose	Protection Rate (%)	Bacterial Load Reduction	Reference
OmpC-EP (E. coli)	E. coli Y17 (1.0 x 10^8 CFU/mL)	62.5%	Not Specified	[1][2]
OmpF (E. coli)	E. coli PCN033 (2.5 x 10^7 CFU)	87.5%	Not Specified	[3]
OmpK/Omp22 (fused) (A. baumannii)	Clinical isolate of A. baumannii	Significantly greater than individual proteins	Significant reduction in blood	[4][5]
OMPs (B. bronchiseptica)	B. bronchiseptica (10 x LD_{50})	>90%	Not Specified	[6]

OmpX in Outer Membrane Vesicle (OMV) Vaccines

OMVs are naturally secreted nanostructures from Gram-negative bacteria that are inherently immunogenic due to the presence of various pathogen-associated molecular patterns (PAMPs), including outer membrane proteins like OmpX. OmpX has been found to be enriched in OMVs from certain strains, making OMVs an excellent platform for delivering OmpX in its native conformation.[10]

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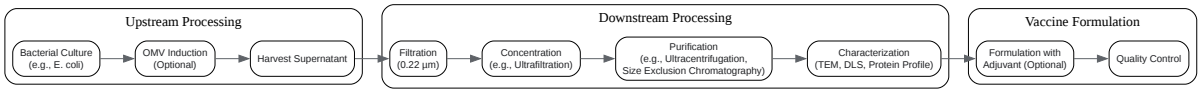
OMV-Based Vaccine Workflow



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Workflow for the production of OMV-based vaccines.

OmpX as a Carrier for Heterologous Antigens

The surface-exposed loops of OmpX can be engineered to display foreign antigens, creating a chimeric protein that can be incorporated into the outer membrane or OMVs. This approach leverages the immunogenicity of OmpX and the OMV platform to enhance the immune response against the displayed heterologous antigen.

Logic for Engineering OmpX as an Antigen Carrier

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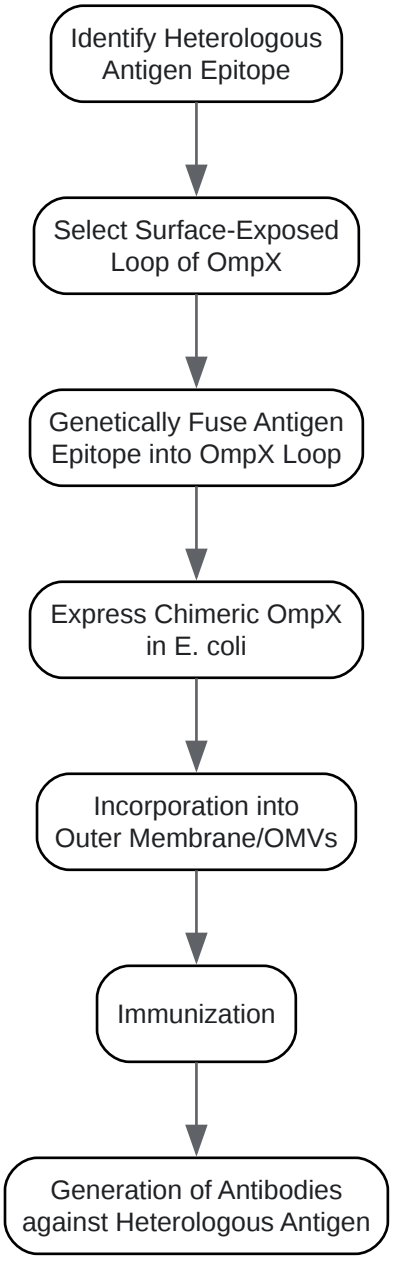

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Logic for using OmpX as a carrier for heterologous antigens.

Experimental Protocols

Protocol 1: Recombinant OmpX Expression and Purification

This protocol is adapted from general methods for recombinant outer membrane protein expression in E. coli.[2][11][12]

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1. Cloning and Vector Selection:

- Amplify the ompX gene from the bacterial strain of interest using PCR.
- Clone the PCR product into a suitable expression vector, such as the pET series (e.g., pET-28a for an N-terminal His-tag).
- Verify the construct by restriction digestion and sequencing.

2. Expression:

- Transform the expression vector into a suitable E. coli expression strain (e.g., BL21(DE3)).
- Inoculate a single colony into 50 mL of Luria-Bertani (LB) broth containing the appropriate antibiotic and grow overnight at 37°C with shaking.
- The next day, inoculate 1 L of LB broth with the overnight culture to an initial OD_{600} of 0.05-0.1.
- Grow the culture at 37°C with shaking until the OD_{600} reaches 0.6-0.8.
- Induce protein expression by adding IPTG to a final concentration of 0.1-1 mM.
- Continue to grow the culture for 3-5 hours at 37°C or overnight at a lower temperature (e.g., 18-25°C) to potentially improve protein solubility.

3. Purification (from inclusion bodies):

- Harvest the cells by centrifugation (e.g., 6000 x g for 15 minutes at 4°C).
- Resuspend the cell pellet in lysis buffer (50 mM Tris-HCl pH 8.0, 300 mM NaCl, 10 mM imidazole, 1% Triton X-100, 1 mg/mL lysozyme, and protease inhibitors).
- Sonicate the cell suspension on ice to lyse the cells and shear DNA.
- Centrifuge the lysate at 15,000 x g for 30 minutes at 4°C to pellet the inclusion bodies.
- Wash the inclusion bodies twice with a wash buffer (50 mM Tris-HCl pH 8.0, 300 mM NaCl, 2 M urea, 1% Triton X-100).
- Solubilize the washed inclusion bodies in a solubilization buffer (50 mM Tris-HCl pH 8.0, 300 mM NaCl, 8 M urea, 10 mM imidazole).
- Clarify the solubilized protein by centrifugation at 15,000 x g for 30 minutes at 4°C.
- Purify the His-tagged OmpX using a Ni-NTA affinity chromatography column according to the manufacturer's instructions.
- Refold the purified OmpX by dialysis against a refolding buffer with decreasing concentrations of urea.
- Analyze the purified protein by SDS-PAGE and Western blot.

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Protocol 2: Mouse Immunization with Recombinant OmpX

This protocol provides a general guideline for subcutaneous immunization of mice.[13][14][15]

1. Antigen Preparation:

- Dilute the purified recombinant OmpX to the desired concentration (e.g., 100-200 µg/mL) in sterile phosphate-buffered saline (PBS).
- Emulsify the OmpX solution with an equal volume of a suitable adjuvant (e.g., Freund's Complete Adjuvant for the primary immunization and Freund's Incomplete Adjuvant for booster immunizations).

2. Immunization Schedule:

- Day 0 (Primary Immunization): Inject 6-8 week old female BALB/c mice subcutaneously at two sites on the back with 100 µL of the OmpX-adjuvant emulsion (containing 10 µg of OmpX).
- Day 14 (First Booster): Administer a booster injection with 100 µL of OmpX emulsified in Freund's Incomplete Adjuvant.
- Day 28 (Second Booster): Administer a second booster injection as on Day 14.

3. Sample Collection:

- Collect blood samples via tail bleed or retro-orbital bleeding at pre-immunization (Day 0) and 10-14 days after each booster immunization.
- Separate the serum and store at -20°C or -80°C for antibody analysis.
- At the end of the experiment (e.g., Day 42), euthanize the mice and harvest spleens for T-cell analysis.

Protocol 3: Enzyme-Linked Immunosorbent Assay (ELISA) for Anti-OmpX Antibodies

This indirect ELISA protocol is for the detection of OmpX-specific antibodies in mouse serum.

1. Plate Coating:

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- Coat a 96-well microtiter plate with 100 µL/well of recombinant OmpX (1-5 µg/mL in PBS) and incubate overnight at 4°C.

2. Blocking:

- Wash the plate three times with wash buffer (PBS containing 0.05% Tween-20, PBST).
- Block the wells with 200 µL/well of blocking buffer (e.g., 5% non-fat dry milk in PBST) for 1-2 hours at room temperature.

3. Antibody Incubation:

- Wash the plate three times with PBST.
- Add 100 µL/well of serially diluted mouse serum (starting from 1:100) in blocking buffer and incubate for 1-2 hours at room temperature. Include pre-immune serum as a negative control.

4. Secondary Antibody Incubation:

- Wash the plate three times with PBST.
- Add 100 µL/well of HRP-conjugated goat anti-mouse IgG (diluted according to the manufacturer's instructions) in blocking buffer and incubate for 1 hour at room temperature.

5. Detection:

- Wash the plate five times with PBST.
- Add 100 µL/well of TMB substrate solution and incubate in the dark for 15-30 minutes.
- Stop the reaction by adding 50 µL/well of 2N H_2SO_4.
- Read the absorbance at 450 nm using a microplate reader. The antibody titer is typically defined as the reciprocal of the highest dilution giving an absorbance value significantly above the background.

Protocol 4: In Vitro T-Cell Activation Assay

This protocol outlines the restimulation of splenocytes from immunized mice to assess the T-cell response.

1. Splenocyte Isolation:

- Aseptically harvest spleens from immunized and control mice.

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- Prepare a single-cell suspension by gently grinding the spleens between the frosted ends of two microscope slides in RPMI-1640 medium.
- Lyse red blood cells using ACK lysis buffer.
- Wash the splenocytes twice with RPMI-1640 and resuspend in complete RPMI-1640 medium (supplemented with 10% FBS, penicillin/streptomycin, and 2-mercaptoethanol).
- Count the viable cells using a hemocytometer and trypan blue exclusion.

2. T-Cell Stimulation:

- Plate the splenocytes in a 96-well round-bottom plate at a density of 2 x 10^5 cells/well.
- Stimulate the cells with recombinant OmpX (e.g., 5-10 µg/mL).
- Include a positive control (e.g., Concanavalin A, 5 µg/mL) and a negative control (medium only).
- Incubate the plate at 37°C in a 5% CO_2 incubator for 48-72 hours.

3. Analysis of T-Cell Activation:

- Cytokine Production: After incubation, centrifuge the plate and collect the supernatants. Measure the concentration of cytokines (e.g., IFN-γ, IL-4) in the supernatants using a commercial ELISA kit.
- T-Cell Proliferation: Add a proliferation indicator such as BrdU or [^{3}H]-thymidine during the last 18-24 hours of culture and measure incorporation. Alternatively, label cells with CFSE before stimulation and measure dye dilution by flow cytometry.
- Activation Marker Expression: After stimulation, stain the cells with fluorescently labeled antibodies against T-cell markers (e.g., CD3, CD4, CD8) and activation markers (e.g., CD25, CD69) and analyze by flow cytometry.

Signaling Pathway in OmpX-Mediated Immunity

The immunogenicity of OmpX, particularly within an OMV context, is initiated by the recognition of PAMPs by Pattern Recognition Receptors (PRRs) on antigen-presenting cells (APCs) such as dendritic cells and macrophages.

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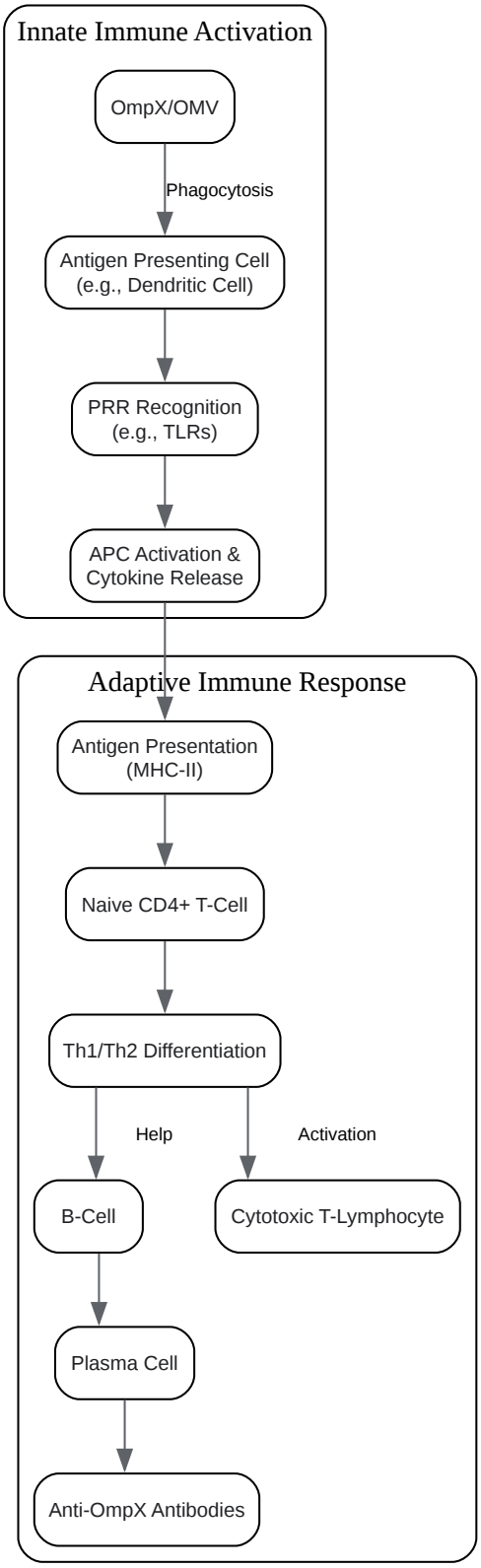

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Simplified signaling pathway of the immune response to OmpX.

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Conclusion

OmpX presents a promising avenue for the development of effective vaccines against Gram-negative bacterial infections. Its application as a subunit antigen, a key component of immunogenic OMVs, or as a carrier for heterologous antigens offers versatility in vaccine design. The protocols and data presented here provide a foundational framework for researchers to explore the full potential of OmpX in their vaccine development programs. Further research is warranted to establish OmpX-specific immunogenicity and efficacy data to advance OmpX-based vaccines toward clinical application.

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